

Methyl 2-amino-3-nitrobenzoate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Methyl 2-amino-3-nitrobenzoate

Cat. No.: B029004

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 2-amino-3-nitrobenzoate** (CAS No. 57113-91-4). Understanding these parameters is critical for maintaining the compound's integrity, ensuring experimental accuracy, and promoting safety in research and drug development.

Chemical Profile

Methyl 2-amino-3-nitrobenzoate is a key intermediate in the synthesis of various pharmaceutical compounds, including the antihypertensive drug candesartan.^{[1][2][3][4]} Its molecular structure, featuring an amino group and a nitro group on the benzene ring, influences its chemical reactivity and stability.

Table 1: Chemical and Physical Properties of **Methyl 2-amino-3-nitrobenzoate**

Property	Value	Reference
CAS Number	57113-91-4	[5][6][7]
Molecular Formula	C8H8N2O4	[5][7]
Molecular Weight	196.16 g/mol	[6][7]
Appearance	White to Yellow Powder/Solid	[5][7]
Melting Point	97-98°C	[7]
Boiling Point	340.1±22.0 °C (Predicted)	[7]
Density	1.386±0.06 g/cm3 (Predicted)	[7]
Solubility	Soluble in DMSO and Ethyl Acetate	[7]

Stability Profile

While specific, in-depth stability studies on **Methyl 2-amino-3-nitrobenzoate** are not extensively available in the public domain, information from safety data sheets and related literature provides guidance on its stability. The presence of the nitro and amino groups suggests potential sensitivity to certain conditions.

General Stability

Methyl 2-amino-3-nitrobenzoate is generally considered stable under normal temperatures and pressures. However, like many aromatic nitro compounds, it may be sensitive to light and high temperatures over extended periods. It is crucial to avoid conditions that could lead to degradation.

Incompatible Materials

To ensure the stability of **Methyl 2-amino-3-nitrobenzoate**, it is essential to store it away from incompatible materials. While specific incompatibility data for this compound is limited, general precautions should be taken to avoid contact with:

- Strong oxidizing agents

- Strong reducing agents
- Strong acids and bases

Contact with these substances could potentially lead to vigorous reactions or degradation of the compound.

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the quality and stability of **Methyl 2-amino-3-nitrobenzoate**.

Storage Conditions

The following storage conditions are recommended to ensure the long-term stability of the compound:

Table 2: Recommended Storage Conditions for **Methyl 2-amino-3-nitrobenzoate**

Parameter	Recommendation	Rationale	Reference
Temperature	Store in a cool, dry place. Some suppliers recommend refrigeration (2-8°C) or room temperature.	To minimize the rate of potential degradation reactions.	[5] [6] [7] [8]
Atmosphere	Store in a tightly closed container. For highly sensitive applications, storage under an inert atmosphere (e.g., argon or nitrogen) is advisable.	To protect from moisture and atmospheric contaminants.	[5] [8]
Light	Keep in a dark place.	To prevent potential photodegradation.	[7]
Container	Use a tightly sealed, appropriate container.	To prevent contamination and exposure to air and moisture.	[5]

Handling Precautions

Safe handling practices are crucial when working with **Methyl 2-amino-3-nitrobenzoate**. The following precautions should be observed:

- Ventilation: Handle in a well-ventilated area to avoid the formation and inhalation of dust and aerosols.[\[5\]](#)
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection.[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[\[5\]](#)

- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge. [\[5\]](#)

Experimental Protocols: Stability Assessment

While specific stability testing protocols for **Methyl 2-amino-3-nitrobenzoate** are not readily available, a general approach based on established pharmaceutical guidelines can be adopted.

Forced Degradation Study

A forced degradation study is essential to understand the intrinsic stability of the molecule and to identify potential degradation products.

Objective: To evaluate the stability of **Methyl 2-amino-3-nitrobenzoate** under various stress conditions.

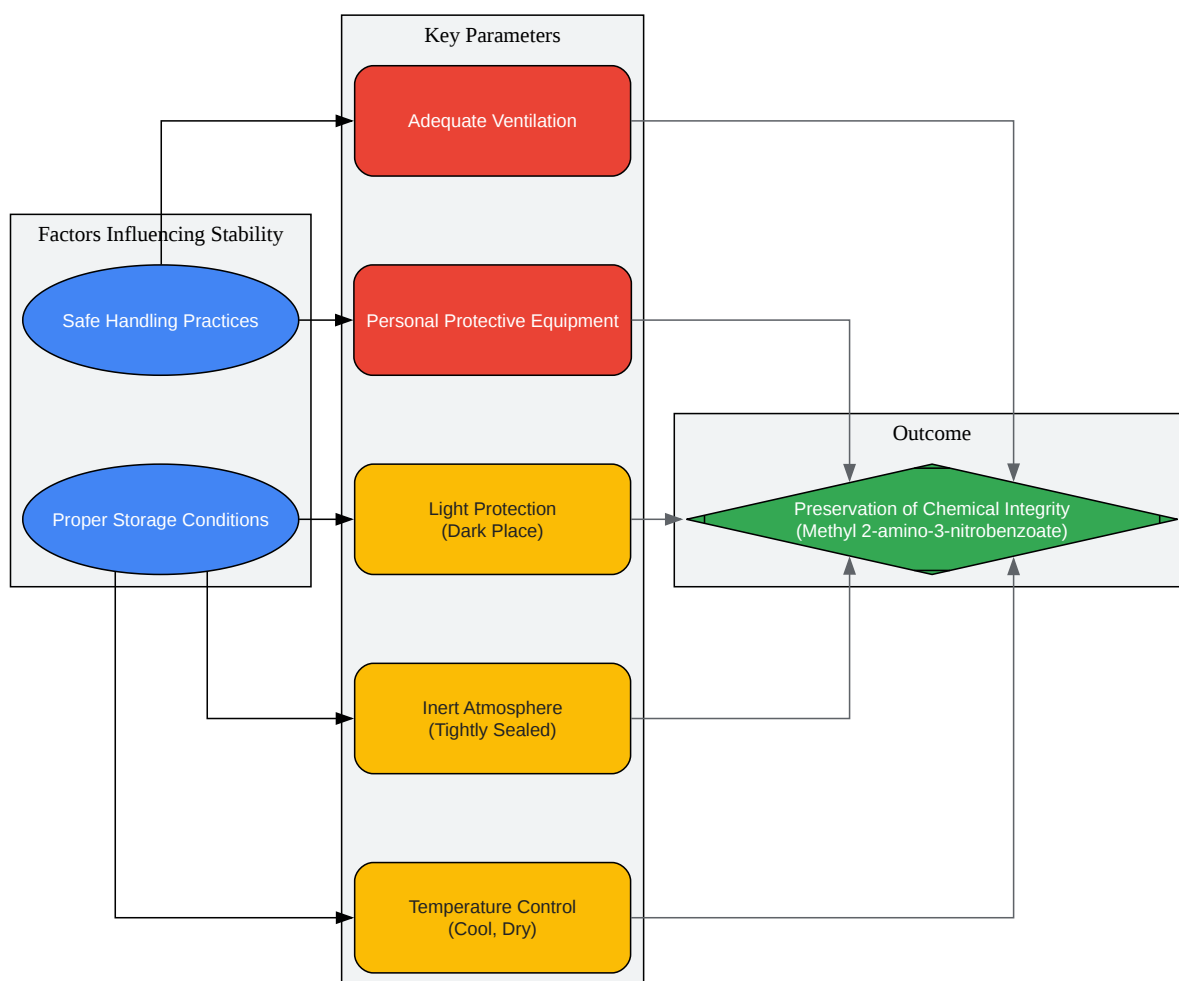
Methodology:

- Sample Preparation: Prepare solutions of **Methyl 2-amino-3-nitrobenzoate** in a suitable solvent (e.g., acetonitrile or methanol).
- Stress Conditions: Expose the solutions to the following conditions:
 - Acidic: 0.1 N HCl at room temperature and elevated temperature (e.g., 60°C).
 - Basic: 0.1 N NaOH at room temperature and elevated temperature.
 - Oxidative: 3% H₂O₂ at room temperature.
 - Thermal: Store the solid compound and solutions at elevated temperatures (e.g., 60°C, 80°C).
 - Photolytic: Expose the solid compound and solutions to UV and visible light (ICH Q1B guidelines).
- Analysis: At specified time points, analyze the samples using a stability-indicating HPLC method to quantify the remaining parent compound and detect any degradation products.

- Characterization: If significant degradation is observed, isolate and characterize the degradation products using techniques such as LC-MS and NMR.

Logical Framework for Ensuring Stability

The stability of **Methyl 2-amino-3-nitrobenzoate** is a function of both its inherent chemical properties and the external conditions it is subjected to. The following diagram illustrates the logical relationship between storage, handling, and the resulting stability of the compound.



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Figure 1: Logical workflow for maintaining the stability of **Methyl 2-amino-3-nitrobenzoate**.

Conclusion

The stability of **Methyl 2-amino-3-nitrobenzoate** is crucial for its effective use in research and pharmaceutical synthesis. By adhering to the recommended storage and handling guidelines outlined in this document, researchers and scientists can ensure the integrity of the compound, leading to more reliable and reproducible results. Further in-depth stability studies would be beneficial to provide more quantitative data on its degradation profile under various stress conditions.

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- To cite this document: BenchChem. [Methyl 2-amino-3-nitrobenzoate: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b029004#methyl-2-amino-3-nitrobenzoate-stability-and-storage-conditions>]

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